

The Discovery of 4-Hydroxy Omeprazole Sulfone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Hydroxy Omeprazole Sulfone

CAS No.: 1346600-70-1

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An In-Depth Exploration of a Lesser-Known Omeprazole Metabolite

Introduction: The Clinical Significance of Omeprazole and Its Metabolism

Omeprazole, a cornerstone in the treatment of acid-related gastrointestinal disorders, was the first proton pump inhibitor (PPI) to be introduced to the US market in 1989.^[1] It effectively suppresses gastric acid secretion by irreversibly inhibiting the H⁺/K⁺-ATPase in gastric parietal cells.^[2] However, the clinical efficacy and safety of omeprazole are intrinsically linked to its complex metabolism, primarily orchestrated by the cytochrome P450 (CYP) enzyme system in the liver.^{[1][2]} The polymorphic nature of these enzymes, particularly CYP2C19, leads to significant inter-individual variations in drug clearance and clinical outcomes.^[1]

This technical guide provides a comprehensive overview of the discovery, characterization, and potential significance of a specific, lesser-explored metabolite: **4-Hydroxy Omeprazole Sulfone**. For researchers, scientists, and drug development professionals, understanding the full metabolic profile of a drug like omeprazole is paramount for optimizing therapeutic strategies and ensuring patient safety.

The Established Metabolic Landscape of Omeprazole

Omeprazole undergoes extensive hepatic biotransformation into several derivatives. The two primary and most well-documented metabolic pathways are:

- **5-Hydroxylation:** Catalyzed predominantly by the polymorphic enzyme CYP2C19, this pathway involves the hydroxylation of the benzimidazole ring to form 5-hydroxyomeprazole. [1][3] The genetic variability of CYP2C19 is a major determinant of the "poor," "intermediate," "extensive," and "ultrarapid" metabolizer phenotypes observed in the population. [1][4]
- **Sulfoxidation:** Mediated primarily by CYP3A4, this reaction leads to the formation of omeprazole sulfone. [1][3]

These major metabolites are generally considered to be devoid of significant antisecretory activity. [5] They can be further metabolized; for instance, 5-hydroxyomeprazole can undergo sulfoxidation by CYP3A4, and omeprazole sulfone can be hydroxylated by CYP2C19, both pathways converging to form 5-hydroxyomeprazole sulfone. [3]

The Discovery of 4-Hydroxy Omeprazole Sulfone: Unveiling a Pyridine Ring Metabolite

While the focus of early research was on the benzimidazole ring, subsequent, more sensitive analytical techniques have revealed a more intricate metabolic map for omeprazole. The discovery of **4-Hydroxy Omeprazole Sulfone** represents a key finding in understanding the biotransformation of the pyridine moiety of the parent drug.

Nomenclature and Structural Elucidation

The compound in focus, **4-Hydroxy Omeprazole Sulfone**, has the systematic IUPAC name: 2-[(6-methoxy-1H-benzimidazol-2-yl)sulfonylmethyl]-3,5-dimethyl-1H-pyridin-4-one. [6] This name clarifies that the hydroxylation occurs at the 4-position of the pyridine ring, which exists in tautomeric equilibrium with its more stable pyridinone form.

Chemical Structure of 4-Hydroxy Omeprazole Sulfone

Caption: Chemical structure of **4-Hydroxy Omeprazole Sulfone**.

In Vivo Identification

While many early studies focused on urinary metabolites, the definitive identification of pyridine-hydroxylated omeprazole derivatives has been more recent, aided by advancements in mass spectrometry. A notable study by Shin et al. (2021) investigating omeprazole metabolites in mouse brain and plasma using liquid chromatography-quadrupole time-of-flight mass spectrometry (LC-QTOF-MS) provided key evidence.^[7] They identified a metabolite (designated M13) with the same molecular weight as omeprazole but a different fragmentation pattern.^[8] The MS/MS data revealed fragment ions that were 16 amu higher than the corresponding fragments of the pyridine moiety in the parent drug, strongly suggesting hydroxylation on the pyridine ring.^[8] Although this study was conducted in mice, it demonstrates the in vivo feasibility of this metabolic pathway.

Recent comprehensive metabolite profiling in human urine using ultra-high performance liquid chromatography-mass spectrometry (UPLC-HRMS) has also led to the tentative identification of several previously unknown omeprazole metabolites, highlighting that the metabolic fate of this legacy drug is still an area of active investigation.^{[2][9]}

Proposed Metabolic Pathway

The formation of **4-Hydroxy Omeprazole Sulfone** likely occurs through a multi-step enzymatic process. Based on the known roles of CYP enzymes in omeprazole metabolism, a plausible pathway can be proposed:

- **Sulfoxidation:** Omeprazole is first converted to omeprazole sulfone, a reaction primarily catalyzed by CYP3A4.^{[1][3]}
- **Hydroxylation:** The resulting omeprazole sulfone then undergoes hydroxylation on the pyridine ring at the 4-position. The specific CYP isozyme responsible for this step has not been definitively identified but could potentially involve CYP2C19 or other CYP enzymes.



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Caption: Proposed metabolic pathway for the formation of **4-Hydroxy Omeprazole Sulfone**.

Analytical Characterization and Synthesis

The definitive identification and quantification of metabolites like **4-Hydroxy Omeprazole Sulfone** in biological matrices rely on sophisticated analytical methodologies and the availability of pure reference standards.

Experimental Protocol: Metabolite Identification using LC-MS/MS

The following protocol outlines a general workflow for the identification of hydroxylated omeprazole metabolites in urine or plasma.

- Sample Preparation:
 - To 1 mL of plasma or urine, add an internal standard (e.g., a stable isotope-labeled omeprazole analogue).
 - Perform protein precipitation with a threefold volume of ice-cold acetonitrile.
 - Vortex for 1 minute and centrifuge at 10,000 x g for 10 minutes.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a suitable mobile phase for injection.
- Liquid Chromatography:
 - Column: A C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 µm).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.

- Gradient Elution: A linear gradient from 5% to 95% B over a suitable time to achieve separation of metabolites.
- Flow Rate: 0.3 mL/min.
- Tandem Mass Spectrometry:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Analysis: Full scan analysis to detect potential metabolites, followed by product ion scans (MS/MS) of the suspected parent ions to obtain fragmentation patterns.
 - Key Diagnostic Feature: A mass shift of +16 amu compared to the parent drug or its sulfone metabolite, with fragmentation patterns indicating the location of the hydroxylation.

Synthesis of the Reference Standard

The chemical synthesis of **4-Hydroxy Omeprazole Sulfone** as a reference standard is a critical step for its unequivocal identification and accurate quantification. While a specific, detailed published synthesis for this exact metabolite is not readily available, the general principles of omeprazole analogue synthesis can be applied. This would typically involve:

- Synthesis of the Pyridinone Moiety: Preparation of a 4-hydroxy- or 4-alkoxy-2-(chloromethyl)-3,5-dimethylpyridine derivative.
- Synthesis of the Benzimidazole Sulfone Moiety: Preparation of 2-(sulfonylmethyl)-6-methoxy-1H-benzimidazole.
- Coupling: A nucleophilic substitution reaction between the two synthesized fragments.
- Purification and Characterization: Purification by chromatography and structural confirmation using NMR and mass spectrometry.

The synthesis of the precursor, 4-hydroxypyridine, can be achieved from 4-aminopyridine through diazotization and subsequent hydrolysis.^[7] The oxidation of the sulfide to the sulfone is often accomplished using oxidizing agents like m-chloroperbenzoic acid (m-CPBA).^[10]

Quantitative Data and Physicochemical Properties

The availability of the reference standard allows for the determination of its physicochemical properties, which are crucial for developing analytical methods and understanding its behavior.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₇ N ₃ O ₄ S	[6]
Molecular Weight	347.4 g/mol	[6]
IUPAC Name	2-[(6-methoxy-1H-benzimidazol-2-yl)sulfonylmethyl]-3,5-dimethyl-1H-pyridin-4-one	[6]
CAS Number	1346600-70-1	[6]

Significance in Drug Development and Future Directions

The discovery and characterization of metabolites, even those considered minor, are of profound importance in modern drug development for several reasons:

- **Pharmacological Activity:** While the major metabolites of omeprazole are largely inactive, it is crucial to assess the activity of all identified metabolites. A metabolite could potentially contribute to the therapeutic effect, cause off-target effects, or be responsible for adverse drug reactions. The pharmacological profile of **4-Hydroxy Omeprazole Sulfone** remains to be determined.
- **Drug-Drug Interactions:** Metabolites can interact with drug-metabolizing enzymes or transporters, leading to clinically significant drug-drug interactions.
- **Toxicology:** Some metabolites can be reactive and lead to toxicity. A comprehensive understanding of the metabolic fate of a drug is a regulatory requirement to ensure its safety.
- **Pharmacogenomics:** The formation of specific metabolites can be influenced by genetic polymorphisms in drug-metabolizing enzymes, contributing to inter-individual variability in drug response.

The identification of **4-Hydroxy Omeprazole Sulfone** underscores the complexity of drug metabolism and the continuous need for advanced analytical techniques to fully characterize the biotransformation of even well-established drugs. Future research should focus on:

- **Definitive Identification in Humans:** Confirming the presence and quantifying the levels of **4-Hydroxy Omeprazole Sulfone** in human plasma and urine across different CYP2C19 metabolizer phenotypes.
- **Enzymology of Formation:** Identifying the specific CYP450 isozyme(s) responsible for the hydroxylation of the pyridine ring of omeprazole sulfone.
- **Chemical Synthesis:** Developing and publishing a robust and scalable synthesis for the reference standard to facilitate further research.
- **Pharmacological and Toxicological Evaluation:** Assessing the biological activity and potential toxicity of **4-Hydroxy Omeprazole Sulfone** to fully understand its contribution to the overall pharmacological and safety profile of omeprazole.

Conclusion

The discovery of **4-Hydroxy Omeprazole Sulfone** expands our understanding of the metabolic fate of omeprazole, revealing a pathway involving the biotransformation of the pyridine ring. While it is likely a minor metabolite, its identification reinforces the importance of comprehensive metabolite profiling in drug development. For researchers and scientists, this discovery opens new avenues for investigating the intricate interplay between drug structure, metabolism, and clinical outcomes. Further elucidation of its formation and biological activity will provide a more complete picture of omeprazole's disposition in the body, ultimately contributing to the safer and more effective use of this widely prescribed medication.

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